

ML204 Hydrochloride: A Technical Guide to Solubility for Researchers

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Compound of Interest

Compound Name: *ML204 hydrochloride*

Cat. No.: *B609123*

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This technical guide provides an in-depth analysis of the solubility of **ML204 hydrochloride** in dimethyl sulfoxide (DMSO) and water, targeted at researchers, scientists, and professionals in drug development. ML204 is a potent and selective inhibitor of the Transient Receptor Potential Canonical 4 and 5 (TRPC4 and TRPC5) channels, making it a valuable tool in pharmacological research.^[1] Understanding its solubility is critical for the accurate preparation of stock solutions and experimental assays.

Quantitative Solubility Data

The solubility of a compound is a fundamental physicochemical property that dictates its handling and application in research. The following table summarizes the available quantitative data for the solubility of **ML204 hydrochloride** in DMSO and water.

Solvent	Solubility	Molar Concentration (approx.)	Notes
Water	≥ 30 mg/mL[2]	≥ 114.16 mM	Saturation was not reached at this concentration.
DMSO	Not explicitly quantified for hydrochloride. Estimated for similar HCl salts: ~15-20 mg/mL.	~57-76 mM	The free base, ML204, is soluble in DMSO at 22.63 mg/mL (100 mM). ML204 hydrochloride is readily dissolved in DMSO to prepare stock solutions for in vivo and in vitro studies.

Experimental Protocols for Solubility Determination

A precise and reproducible protocol is essential for determining the solubility of a compound. The following outlines a general and robust methodology based on the widely accepted shake-flask method, which can be adapted for **ML204 hydrochloride**.

Objective:

To determine the equilibrium solubility of **ML204 hydrochloride** in both water and DMSO at a controlled temperature.

Materials:

- **ML204 hydrochloride** (powder form)
- Dimethyl sulfoxide (DMSO), analytical grade
- Deionized water, high-purity

- Thermostatic shaker or incubator
- Analytical balance
- Microcentrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and UV detector
- Volumetric flasks and pipettes
- Syringe filters (0.22 μm)

Procedure:

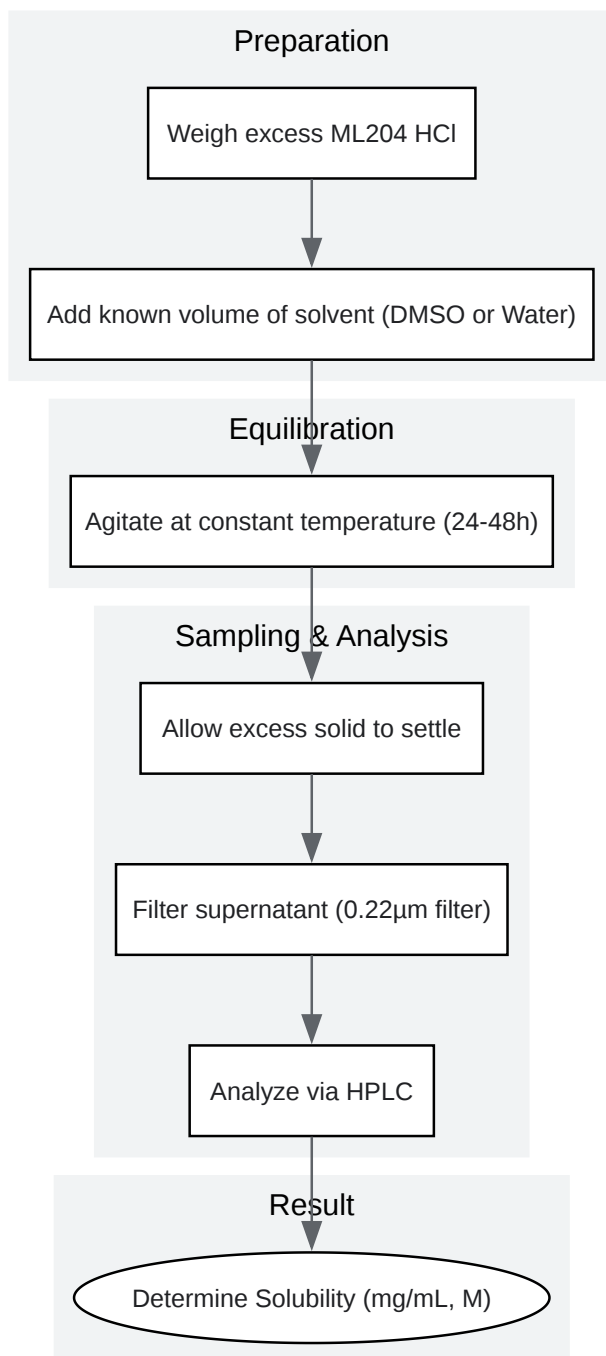
- Preparation of Supersaturated Solutions:
 - Accurately weigh an excess amount of **ML204 hydrochloride** into separate vials for each solvent (water and DMSO).
 - Add a known volume of the respective solvent to each vial. The amount of solid should be sufficient to ensure that undissolved particles remain after equilibration.
- Equilibration:
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25°C or 37°C).
 - Agitate the samples for a predetermined period (typically 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a sufficient time to allow the excess solid to settle.
 - Carefully withdraw an aliquot of the supernatant using a pipette.

- Filter the aliquot through a 0.22 μm syringe filter to remove any undissolved particles. This step is crucial to avoid overestimation of solubility.
- Analysis:
 - Prepare a series of standard solutions of **ML204 hydrochloride** of known concentrations in the respective solvent.
 - Analyze the filtered sample and the standard solutions using a validated HPLC method.
 - Construct a calibration curve from the standard solutions.
 - Determine the concentration of **ML204 hydrochloride** in the filtered sample by interpolating from the calibration curve.
- Data Reporting:
 - Express the solubility in mg/mL and molarity (M).
 - Report the temperature at which the solubility was determined.

Visualizing Key Processes

To further elucidate the context of **ML204 hydrochloride**'s application and the methodology for its characterization, the following diagrams are provided.

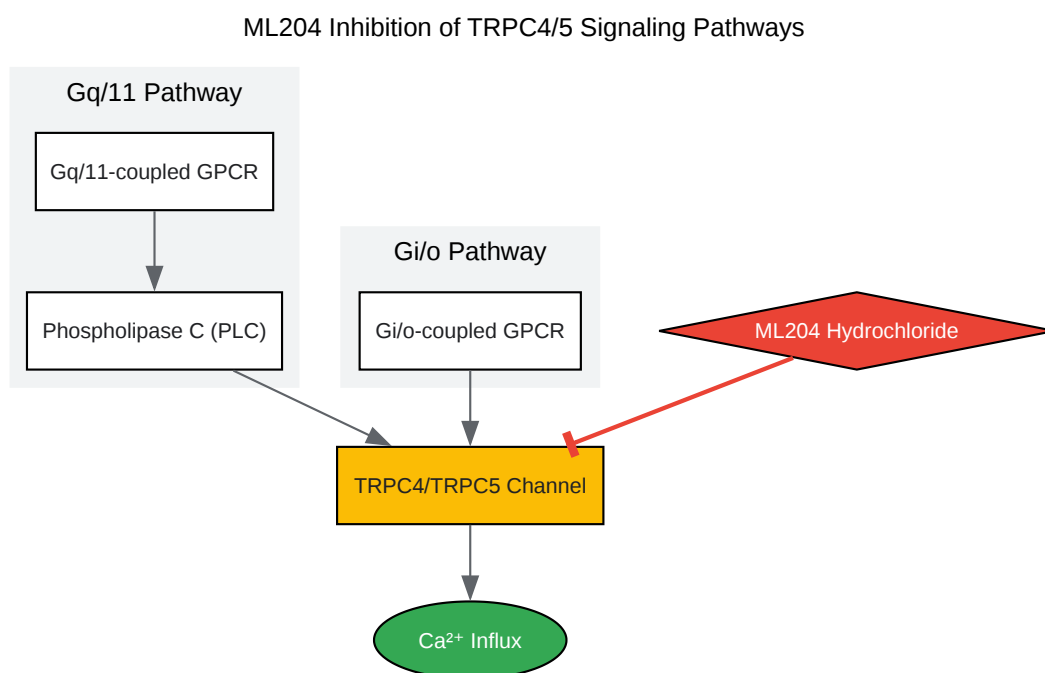
Experimental Workflow for Solubility Determination



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Caption: Workflow for determining ML204 HCl solubility.

ML204 hydrochloride exerts its pharmacological effect by inhibiting TRPC4 and TRPC5 channels, which can be activated by G-protein coupled receptors (GPCRs) linked to either Gq/11 or Gi/o signaling pathways.



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Caption: ML204 inhibits TRPC4/5 channel activation.

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References

- 1. ML204 hydrochloride Datasheet DC Chemicals [dcchemicals.com]
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